

Synthetic vs. Natural 5-Deoxystrigol: A Comparative Efficacy Analysis

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Compound of Interest

Compound Name: 5-Deoxystrigol

Cat. No.: B197688

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For researchers, scientists, and drug development professionals, understanding the nuanced differences in efficacy between synthetically produced and naturally sourced **5-Deoxystrigol** (5DS) is critical for advancing agricultural and therapeutic applications. This guide provides an objective comparison of their performance, supported by experimental data, detailed methodologies, and pathway visualizations.

5-Deoxystrigol, a key strigolactone, plays a pivotal role in regulating plant architecture, promoting symbiotic relationships with arbuscular mycorrhizal (AM) fungi, and stimulating the germination of parasitic weeds.[1][2] The biological activity of strigolactones is largely attributed to the presence of a butenolide D-ring, which is conserved across different variants.[3] The stereochemistry of this D-ring is crucial, with the natural (+)-5DS enantiomer exhibiting the highest biological activity.

Quantitative Comparison of Efficacy

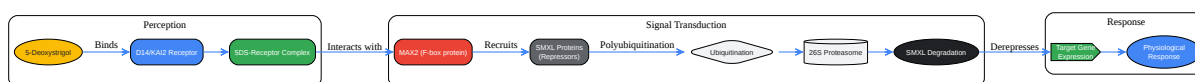
The biological efficacy of strigolactones and their synthetic analogues is primarily assessed through their ability to stimulate parasitic seed germination and induce hyphal branching in symbiotic AM fungi. The following table summarizes the quantitative data on the bioactivity of different stereoisomers of **5-Deoxystrigol**.

Compound	Concentration for Max. Activity (per disc)	Hyphal Branching Activity in <i>Gigaspora margarita</i>	Reference
(+)-5DS (Natural Stereoisomer)	10 pg	High	[1]
(-)-ent-5DS	1 ng	Moderate	[1]
(+)-2'-epi-5DS	1 ng	Moderate	[1]
(-)-ent-2'-epi-5DS	10 ng	Low	[1]

Note: The data indicates that the synthetic stereoisomer corresponding to the natural enantiomer, (+)-5DS, is significantly more active than its synthetic enantiomer and diastereomers, highlighting the importance of stereochemistry in its biological function.

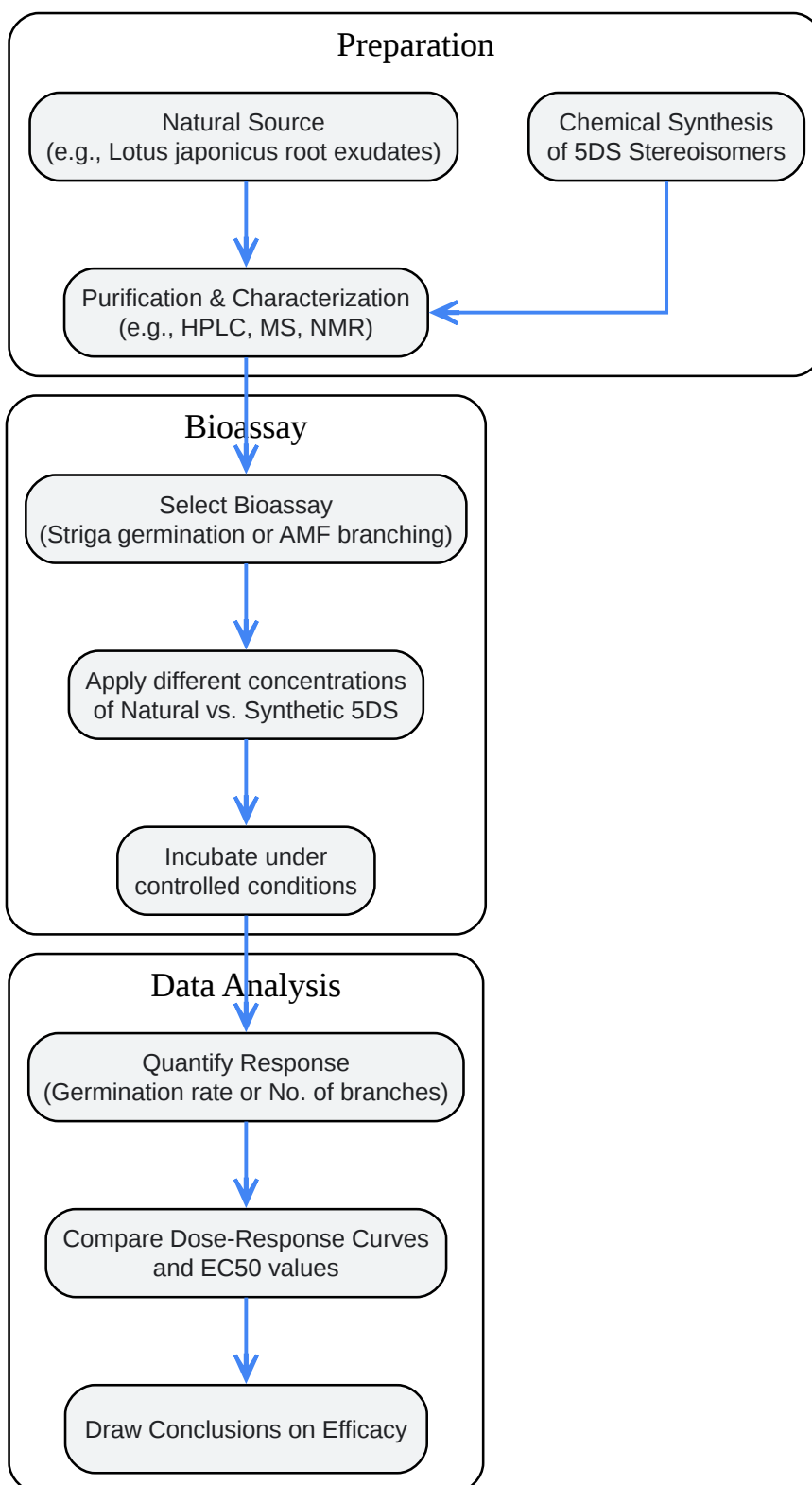
Signaling Pathway and Experimental Workflow

The perception of **5-Deoxystrigol** initiates a signaling cascade that influences plant development and interactions with symbiotic organisms. The following diagrams illustrate the generalized signaling pathway and a typical experimental workflow for assessing the bioactivity of 5DS.



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5-Deoxystrigol signaling pathway.



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